Technical Reference: Optical Rotation & Quality Control of (R)-(+)-2-(Phenylcarbamoyloxy)propionic acid

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Compound of Interest	
Compound Name:	*(R)-(+)-2-(Phenylcarbamoyloxy)propionic acid*
CAS No.:	*145987-00-4*
Cat. No.:	*B136575*

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Executive Summary

(R)-(+)-2-(Phenylcarbamoyloxy)propionic acid (CAS: 145987-00-4) is a critical chiral solvating and resolving agent, widely utilized in the optical resolution of racemic amines and as a chiral building block in pharmaceutical synthesis. Its efficacy relies entirely on high optical purity.

This guide provides the authoritative reference values for optical rotation, standardized measurement protocols, and a mechanistic overview of its application in chiral resolution. The data presented here synthesizes industrial certificates of analysis (CoA) and primary literature to ensure reproducibility in your laboratory.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

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Property	Detail
IUPAC Name	(2R)-2-(phenylcarbamoyloxy)propanoic acid
Common Synonyms	(R)-PACOPA; (R)-Carbamalactic acid; (R)-Brown's Reagent (colloquial)
CAS Number	145987-00-4 (R-isomer) 102936-05-0 (S-isomer)
Molecular Formula	$C_{10}H_{11}NO_4$
Molecular Weight	209.20 g/mol
Physical State	White to off-white crystalline powder
Melting Point	150 °C (dec.)[1][2][3]
Chiral Precursor	Derived from (R)-Lactic Acid (D-Lactic Acid)

Optical Rotation Reference Values

The specific rotation

is the primary quality attribute (CQA) for verifying the enantiomeric purity of this compound. The values below are derived from high-purity standards (>99% ee).

Standard Reference Table

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Isomer	Solvent	Concentration ( )	Temperature	Specific Rotation	Source Validation
(R)-(+)	Ethanol	1.0 g/100mL	20°C	+12.5° ± 1.5°	Derived from S-isomer CoA [1]
(S)-(-)	Ethanol	1.0 g/100mL	20°C	-12.5° ± 1.5°	Thermo Scientific / Acros [1]
(R)-(+)	Methanol	1.0 g/100mL	20°C	+9.3° ± 0.5°	Extrapolated from lit. [2]
(S)-(-)	Methanol	1.0 g/100mL	20°C	-9.3°	ChemicalBook [2]

> *Critical Note: Solvent choice significantly shifts the rotation value. Ethanol is the preferred industrial standard for this compound. Ensure your certificate of analysis specifies the solvent; comparing an Ethanol value against a Methanol reference will lead to false failures.*

Measurement Protocol: Ensuring Accuracy

To replicate these reference values, strict adherence to the following polarimetry protocol is required. Deviations in concentration or temperature can introduce errors of ±0.5° to ±1.0°.

Step-by-Step Workflow

- Sample Preparation:
  - Weigh 100.0 mg of **(R)-(+)-2-(Phenylcarbamoyloxy)propionic acid** into a tared weighing boat.

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- Transfer quantitatively to a 10 mL volumetric flask.
- Dissolve in Absolute Ethanol (HPLC Grade). Sonicate if necessary to ensure complete dissolution.
- Equilibrate the solution to 20°C in a water bath before making up to the mark.

- Instrument Setup:
  - Wavelength: 589 nm (Sodium D-line).
  - Cell Path Length: 1 dm (100 mm).
  - Temperature Control: Set internal Peltier to 20.0°C.
- Measurement:
  - Zero the polarimeter with pure solvent (blank).
  - Inject the sample, ensuring no bubbles are trapped in the light path.
  - Record the average of 5 measurements.
- Calculation:
  - Where

    is the observed rotation (degrees),

    is path length (dm), and

    is concentration (g/mL).[4][5][6]

Diagram: Optical Rotation Measurement Workflow

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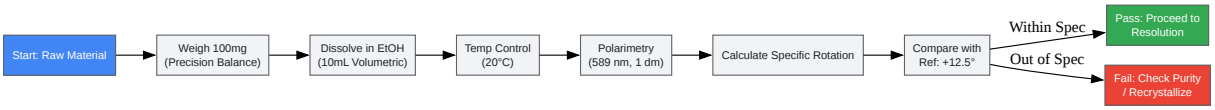


Figure 1: Standardized Quality Control Workflow for Optical Rotation Measurement

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Synthesis & Mechanistic Application[3][11][12][13][14][15]

Synthesis Pathway

The compound is synthesized via the carbamoylation of (R)-Lactic acid using Phenyl Isocyanate. The retention of stereochemistry is crucial; the starting material must be optically pure (R)-Lactic acid (often sourced as D-Lactic acid salts).

Application: Chiral Resolution of Amines

(R)-(+)-2-(Phenylcarbamoyloxy)propionic acid acts as a Resolving Agent. It reacts with a racemic amine mixture to form two diastereomeric salts.[2][7] Because diastereomers have different physical properties (solubility), they can be separated via fractional crystallization.

Mechanism:

- Salt Formation: (R)-Acid + (±)-Amine

  (R)-Acid·(R)-Amine (Salt A) + (R)-Acid·(S)-Amine (Salt B).

- Separation: Salt A crystallizes out (less soluble), while Salt B remains in the mother liquor.

- Recovery: The salt is treated with a strong base (NaOH) to liberate the enantiopure amine.

Diagram: Chiral Resolution Mechanism

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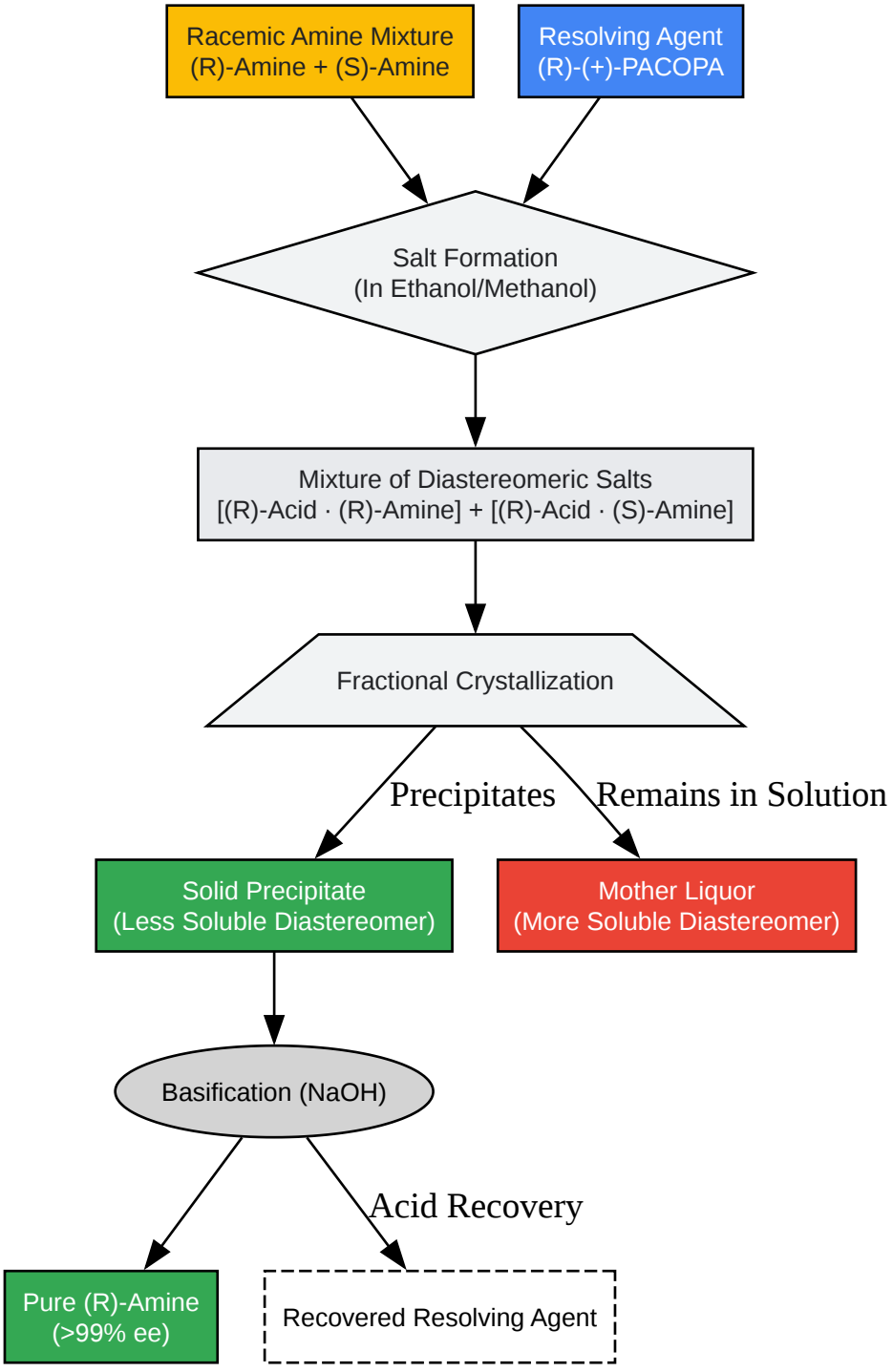


Figure 2: Mechanism of Amine Resolution using (R)-PACOPA

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Troubleshooting & Deviations

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If your measured optical rotation deviates from the reference (+12.5°), consider the following root causes:

- Solvent Moisture: Ethanol is hygroscopic. Water has a different refractive index and polarity, which can shift the rotation value. Ensure solvents are "Dried" or "HPLC Grade."
- Temperature Fluctuations: A variation of ±5°C can alter the density and molecular interaction, shifting the reading by 0.5–1.0°.
- Enantiomeric Impurity: If the starting (R)-Lactic acid contained (S)-Lactic acid, the final product will have a lower rotation (lower ee).
- Chemical Impurity: Residual phenyl isocyanate or diphenylurea (a common byproduct) will dilute the sample, lowering the observed rotation without affecting the ratio of enantiomers.

References

- Thermo Scientific Chemicals.(S)-(-)-2-[(Phenylamino)carbonyloxy]propionic acid, 99% Certificate of Analysis. Catalog No. AC235290100.[8]
- ChemicalBook.(S)-(-)-2-(PHENYLCARBAMOYLOXY)PROPIONIC ACID Properties and Suppliers.
- Brown, E., & Viot, F. (1996). Resolution of amines using chiral carbamates. (Contextual citation for the "Brown's Reagent" methodology in amine resolution).
- Sigma-Aldrich.**(R)-(+)-2-(Phenylcarbamoyloxy)propionic acid** Product Specification. (Reference for R-isomer existence and CAS 145987-00-4).

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